

commercial suppliers of high-purity 4-Butylphenol-d5

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Compound of Interest

Compound Name: 4-Butylphenol-d5

Cat. No.: B582293

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An In-depth Technical Guide to High-Purity **4-Butylphenol-d5** for Researchers

Introduction

4-Butylphenol-d5 is the deuterium-labeled form of 4-Butylphenol, a member of the alkylphenol chemical class.[1][2] In analytical and research settings, particularly in quantitative mass spectrometry, deuterated compounds like **4-Butylphenol-d5** are invaluable as internal standards.[3] The substitution of five hydrogen atoms with deuterium atoms results in a molecule that is chemically almost identical to its non-labeled counterpart but is distinguishable by its higher mass.[3] This property is the cornerstone of the stable isotope dilution method, which is considered a gold standard for precise and accurate quantification in complex matrices due to its ability to correct for sample loss during preparation and analysis.[3]

The specific deuteration pattern, typically on the aromatic ring and the hydroxyl group (e.g., 4-n-Butylphenol-2,3,5,6-d4,OD), is a deliberate strategy. This places the isotopic labels on the part of the molecule often involved in metabolic transformations, making it an excellent tool for pharmacokinetic and metabolic studies. This guide provides an overview of commercial suppliers, analytical methodologies for quality control, and the core applications of high-purity **4-Butylphenol-d5** for researchers, scientists, and drug development professionals.

Commercial Suppliers and Purity

High-purity **4-Butylphenol-d5** is available from several specialized chemical suppliers. The purity and isotopic enrichment are critical parameters for its use as an internal standard.

Supplier	CAS Number	Molecular Formula	Purity
MedchemExpress (via BIOZOL)	1219795-04-6	C ₁₀ H ₉ D ₅ O	98.28%
Benchchem	1219795-04-6	C ₁₀ H ₉ D ₅ O	Not specified, analytical data provided
Chemsrc	1219795-04-6	C ₁₀ H ₉ D ₅ O	Not specified, lists various suppliers

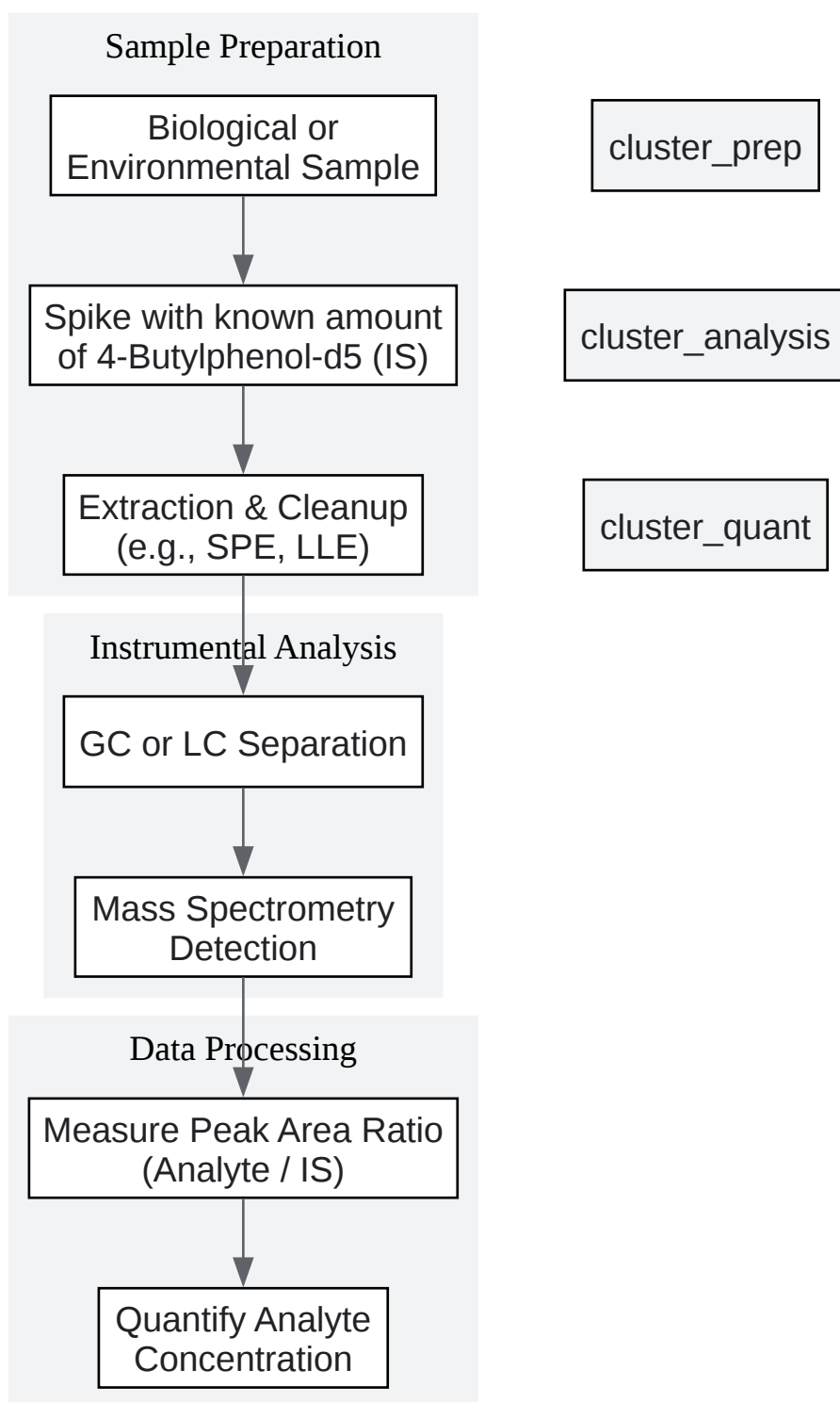
Physicochemical Properties

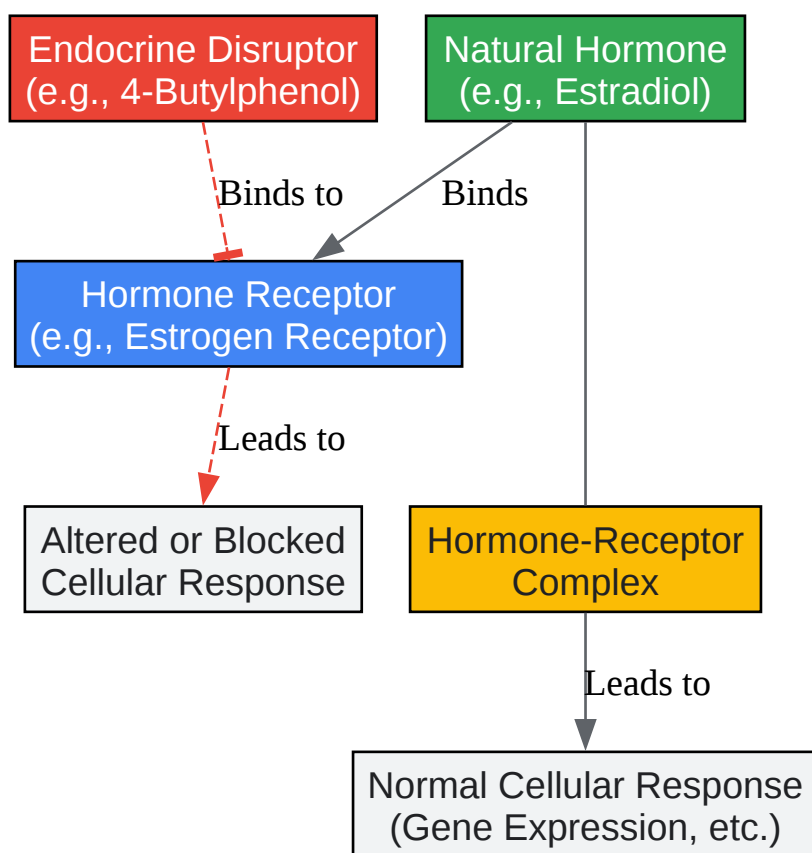
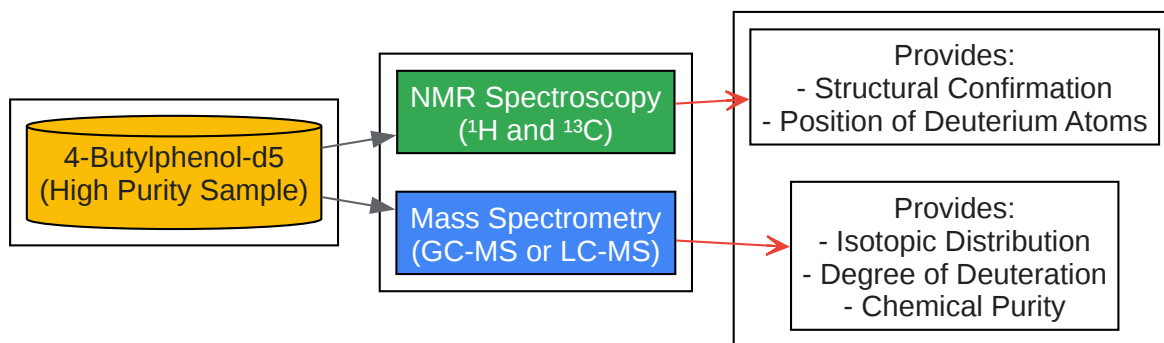
The fundamental properties of **4-Butylphenol-d5** are similar to its non-deuterated analog, with the primary difference being its molecular weight.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ D ₅ O	General
Molecular Weight	155.25 g/mol	
CAS Number	1219795-04-6	
Appearance	White to off-white solid	
Boiling Point (non-deuterated)	239.8 °C	
Melting Point (non-deuterated)	99.5 °C	

Core Application: Isotope Dilution Mass Spectrometry

The primary application of **4-Butylphenol-d5** is as an internal standard in isotope dilution analysis, commonly performed with Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS). This technique provides high accuracy and precision by correcting for variability during sample handling and instrumental analysis.





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References

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